


# "assessing the performance of tungsten carbide in industrial applications"

Author: BenchChem Technical Support Team. Date: December 2025



A Comprehensive Guide to the Performance of **Tungsten Carbide** in Industrial Applications

**Tungsten carbide** stands as a cornerstone material in a multitude of industrial sectors, prized for its exceptional hardness, wear resistance, and ability to withstand high temperatures. This guide provides an objective comparison of **tungsten carbide**'s performance against other common industrial materials such as steel, ceramics, and diamond. The information presented is supported by quantitative data and detailed experimental protocols to assist researchers, scientists, and drug development professionals in making informed material selections.

# **Comparative Analysis of Material Properties**

The selection of a material for a specific industrial application hinges on a thorough understanding of its mechanical and physical properties. **Tungsten carbide**, a composite material formed from tungsten and carbon, offers a unique combination of hardness and toughness that sets it apart from other materials.[1] The following tables summarize the key performance indicators for **tungsten carbide** and its common alternatives.

Table 1: Hardness and Wear Resistance



Material	Rockwell Hardness (HRA)	Vickers Hardness (HV)	Abrasive Wear Resistance (ASTM G65, Volume Loss in mm³)
Tungsten Carbide	89 - 95[2][3]	~2400[3][4]	4.5 - 10.3[5]
Tool Steel	~60-70 HRC (equivalent)	~800-900	Significantly higher than Tungsten Carbide[6]
Alumina Ceramic	~90-94	~1500-2000	Lower than Tungsten Carbide under certain conditions[7]
Silicon Nitride Ceramic	~92-95	~1800-2200[3]	Varies with composition and manufacturing
Diamond	>98	~10000[3]	Extremely low

Table 2: Strength and Toughness

Material	Transverse Rupture Strength (MPa)	Fracture Toughness (MPa√m)	Impact Resistance (Charpy, Joules)
Tungsten Carbide	612 - 2840+[8][9]	6 - 15[10]	Lower than steel, brittle fracture is a concern[11]
Tool Steel	High	High	High, ductile fracture
Alumina Ceramic	~300-600	3 - 5	Low, prone to brittle fracture
Silicon Nitride Ceramic	~600-1000	5 - 8	Moderate for a ceramic
Diamond	Low	3.4 - 5	Low, very brittle



## **Experimental Protocols**

To ensure accurate and reproducible comparisons of material performance, standardized testing methodologies are crucial. The following sections detail the experimental protocols for key performance indicators.

## **Hardness Testing**

Hardness is a measure of a material's resistance to localized plastic deformation such as scratching or indentation.

Rockwell Hardness Test (HRA Scale for **Tungsten Carbide**)

- Principle: This test measures the depth of penetration of a diamond cone indenter under a specific load.[12] The HRA scale is particularly suited for hard materials like cemented carbides.[13][14]
- Procedure:
  - Ensure the surface of the test specimen is clean, smooth, and free from defects.[13]
  - A preliminary test force of 10 kgf (98.07 N) is applied.[12]
  - The total test force of 60 kgf (588.4 N) is then applied for a specified dwell time.
  - The force is returned to the preliminary test force.
  - The difference in the depth of penetration between the preliminary and total test forces is measured and converted to an HRA hardness number.
  - Multiple measurements are taken at different locations on the specimen to ensure an accurate average value.[13]

Vickers Hardness Test (HV)

 Principle: This method uses a diamond pyramid indenter to create an indentation on the material's surface. The hardness value is calculated based on the load applied and the surface area of the indentation.[15]



#### Procedure:

- The surface of the specimen must be polished to a mirror-like finish to allow for accurate measurement of the indentation.[16]
- A square-based pyramidal diamond indenter with an angle of 136° between opposite faces is pressed into the material with a specific test load (ranging from 1 gf to 120 kgf).[16]
- The load is held for a standard dwell time, typically 10 to 15 seconds.[15]
- After removing the load, the two diagonals of the resulting indentation are measured using a microscope.[15]
- The Vickers hardness number (HV) is calculated using the formula:  $HV = (2 * F * \sin(136^{\circ}/2)) / d^2$ , where F is the applied load and d is the average length of the diagonals. [16]

## **Wear Resistance Testing**

Wear resistance is the ability of a material to resist material loss due to mechanical action.

Pin-on-Disc Test (ASTM G99)

- Principle: This test evaluates the wear characteristics of a material by sliding a pin or ball against a rotating disc under a constant load.[17][18]
- Procedure:
  - A pin or ball of a standard material (or the test material) is loaded against a flat, rotating disc of the counterpart material.[17]
  - The load, sliding speed, and sliding distance are set to predetermined values.[19]
  - The test is conducted in a controlled environment (e.g., ambient air, lubricated).[18]
  - The frictional force is continuously measured during the test.



 The volume of material lost from both the pin and the disc is determined by measuring the dimensions of the wear scars or by mass loss.[17]

### **Strength and Toughness Testing**

Transverse Rupture Strength (ASTM B406)

- Principle: This test determines the breaking strength of a brittle material under a bending load.[20][21]
- Procedure:
  - A rectangular specimen of standard dimensions is placed on two supports.[20][21]
  - A load is applied to the center of the specimen from above until it fractures.
  - The load at which fracture occurs is recorded.
  - The transverse rupture strength is calculated based on the fracture load, the distance between the supports, and the specimen's cross-sectional dimensions.[20]

Charpy Impact Test (ASTM E23)


- Principle: This test measures the energy absorbed by a notched specimen during fracture, providing an indication of the material's toughness.[22][23]
- Procedure:
  - A standardized notched specimen is prepared.[24]
  - The specimen is securely held in a fixture.[24]
  - A weighted pendulum is released from a known height, striking the specimen on the side opposite the notch.[23]
  - The pendulum breaks the specimen and swings to a lower height on the other side.
  - The energy absorbed by the specimen during fracture is calculated from the difference between the initial and final heights of the pendulum.[23]




**Visualizing Experimental Workflows** 

To further clarify the experimental methodologies, the following diagrams illustrate the workflows for key performance assessment tests.









Click to download full resolution via product page

Workflow for Hardness Testing Procedures.








Click to download full resolution via product page

Workflow for Wear and Strength Testing.





Click to download full resolution via product page

Logical Framework for Material Selection.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. store.astm.org [store.astm.org]
- 2. How To Test Tungsten Carbide? ZHONGBO [zhongbocarbide.com]
- 3. carbide-products.com [carbide-products.com]
- 4. Tungsten carbide Wikipedia [en.wikipedia.org]
- 5. Testing and Validation Extreme Coatings India [extremecoatingsindia.com]
- 6. hardide.com [hardide.com]
- 7. Hardness Testing of Ceramics [metallography.com]
- 8. mdpi.com [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. retopz.com [retopz.com]
- 11. What Is Stronger Tungsten Or Carbide? ZHONGBO [zhongbocarbide.com]
- 12. news.chinatungsten.com [news.chinatungsten.com]
- 13. carbide-products.com [carbide-products.com]
- 14. Hardness Testing of Tungsten Carbide [zzbetter.com]
- 15. Vickers Hardness Testing ISO 6507 & ASTM E384 | EMCO-TEST [emcotest.com]
- 16. ebatco.com [ebatco.com]
- 17. ASTM G99-17 | Wear Testing with Pin-on-Disk Rtec Instruments [rtec-instruments.com]
- 18. Pin-on-Disk [ist.fraunhofer.de]
- 19. nasrazma.ir [nasrazma.ir]
- 20. universalgripco.com [universalgripco.com]
- 21. generalcarbide.com [generalcarbide.com]
- 22. galdabini.eu [galdabini.eu]



- 23. zwickroell.com [zwickroell.com]
- 24. universalgripco.com [universalgripco.com]
- To cite this document: BenchChem. ["assessing the performance of tungsten carbide in industrial applications"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195092#assessing-the-performance-of-tungstencarbide-in-industrial-applications]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com